

M-1121 solubility and stability in common lab solvents

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Compound of Interest

Compound Name: M-1211

Cat. No.: B15568966

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M-1121 Technical Support Center

This technical support center provides guidance on the solubility and stability of M-1121 in common laboratory solvents for researchers, scientists, and drug development professionals. As M-1121 is a novel compound, publicly available data on its solubility and stability is limited. This guide offers best practices for handling and storage, along with general protocols for determining its properties in your own laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is M-1121 and what is its basic chemical information?

M-1121 is an orally active, covalent inhibitor of the menin-MLL interaction, which is under investigation as a potential therapeutic for acute leukemia.

Table 1: M-1121 Chemical Properties

Property	Value
CAS Number	2377337-93-2
Chemical Formula	C42H57FN6O6S
Molecular Weight	793.01 g/mol
Appearance	Solid powder

Troubleshooting & Optimization





Q2: Is there any available data on the solubility of M-1121 in common lab solvents?

Specific quantitative solubility data for M-1121 in common laboratory solvents is not readily available in published literature or on vendor datasheets. MedKoo Biosciences lists the solubility as "To be determined". For novel compounds like M-1121, it is common for researchers to perform in-house solubility testing.

Q3: What solvents are recommended for preparing stock solutions of M-1121?

While explicit data is unavailable, general guidance for compounds of similar structure suggests that organic solvents are likely necessary for initial solubilization. MedChemExpress provides general advice to prepare stock solutions in DMSO or water. Given its chemical structure, M-1121 is likely to have higher solubility in organic solvents like DMSO or ethanol compared to aqueous solutions.

Q4: What are the recommended storage conditions for M-1121?

- Solid Form: MedKoo Biosciences recommends storing the solid compound in a dry, dark environment at 0 - 4°C for short-term storage (days to weeks) or at -20°C for long-term storage (months to years).[1]
- Stock Solutions: MedchemExpress suggests that stock solutions can be stored at -80°C for up to 6 months, or at -20°C for up to 1 month.[2] It is crucial to store solutions in tightly sealed vials to prevent evaporation and contamination.

Q5: How can I improve the solubility of M-1121 if it is difficult to dissolve?

If you encounter solubility issues, consider the following troubleshooting steps:

- Sonication: Gently sonicate the solution in a water bath to aid dissolution.
- Warming: Carefully warm the solution to a slightly elevated temperature (e.g., 37°C). Be cautious, as excessive heat may degrade the compound.
- Vortexing: Vigorous vortexing can help to break up any clumps of solid material.



• Solvent Choice: If solubility in a particular solvent is low, consider testing other common laboratory solvents such as DMF or a co-solvent system (e.g., DMSO/ethanol mixture).

Troubleshooting Guide

Table 2: Troubleshooting Common Issues with M-1121 Handling

Issue	Possible Cause	Recommended Solution
Compound is difficult to dissolve.	Low solubility in the chosen solvent.	Try sonication, gentle warming, or vortexing. If unsuccessful, test solubility in alternative organic solvents like DMF or ethanol.
Precipitate forms after adding to aqueous buffer.	The compound is not soluble in the aqueous environment at the final concentration.	Increase the percentage of the organic solvent in the final solution if the experimental system allows. Prepare a more dilute stock solution.
Inconsistent experimental results.	Potential degradation of the compound.	Aliquot stock solutions to avoid repeated freeze-thaw cycles. Protect the compound from light and store at the recommended temperature. Prepare fresh dilutions for each experiment.
Loss of compound activity over time.	Instability in the solvent or storage conditions.	Perform a stability study in your chosen solvent. If instability is observed, prepare fresh stock solutions more frequently.

Experimental Protocols

As specific experimental data for M-1121 is not available, the following are general protocols to help you determine the solubility and stability in your laboratory.



Protocol 1: Determining the Solubility of M-1121

- Preparation: Add a pre-weighed amount of M-1121 (e.g., 1 mg) to a clear vial.
- Solvent Addition: Add a small, precise volume of the desired solvent (e.g., 100 μL of DMSO) to the vial.
- Dissolution: Vortex the vial for 1-2 minutes. If the solid is not fully dissolved, use sonication or gentle warming.
- Observation: Visually inspect the solution against a dark background for any undissolved particles.
- Incremental Solvent Addition: If the compound is not fully dissolved, add another known volume of the solvent and repeat the dissolution steps.
- Calculation: Continue adding solvent incrementally until the compound is completely dissolved. The solubility can then be calculated (e.g., in mg/mL).

Protocol 2: Assessing the Stability of M-1121 in Solution

- Stock Solution Preparation: Prepare a stock solution of M-1121 in the desired solvent at a known concentration.
- Initial Analysis (Time 0): Immediately after preparation, analyze the solution using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC), to determine the initial purity and concentration.
- Storage: Aliquot the remaining stock solution into several vials and store them under the desired conditions (e.g., -20°C, 4°C, room temperature).
- Time-Point Analysis: At regular intervals (e.g., 24 hours, 48 hours, 1 week, 1 month), retrieve
 an aliquot and re-analyze it using the same analytical method.
- Data Comparison: Compare the results from each time point to the initial analysis to determine the extent of degradation.

Visual Workflows



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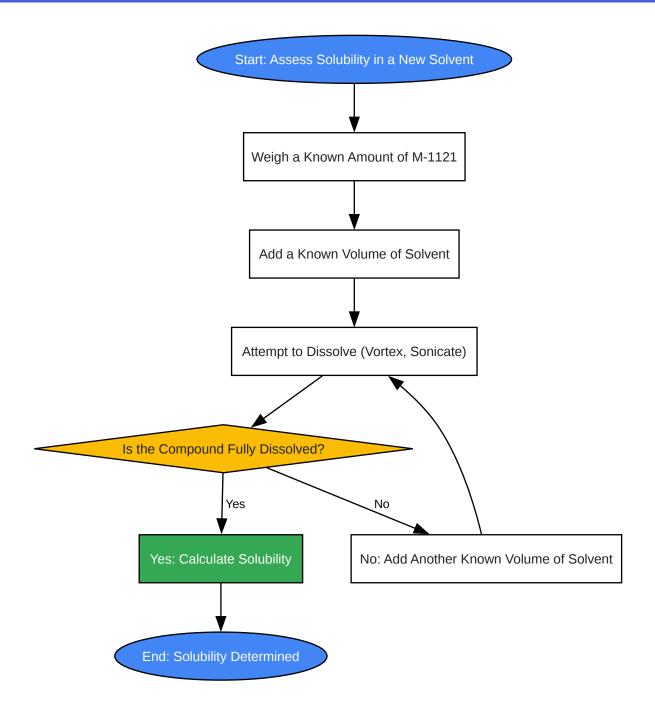
The following diagrams illustrate logical workflows for handling and assessing a novel compound like M-1121.



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Caption: Workflow for handling and preparing M-1121 for experiments.





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Caption: Logical workflow for determining the solubility of M-1121.

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References

- 1. medkoo.com [medkoo.com]
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